

Technical Guide: Solubility Profiling & Handling of 2-(Aminomethyl)phenol Hydrochloride

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Compound of Interest

Compound Name: 2-(Aminomethyl)phenol hcl

CAS No.: 1206675-01-5

Cat. No.: B3033810

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Executive Summary

2-(Aminomethyl)phenol (also known as 2-Hydroxybenzylamine or 2-HOBA) is a critical small molecule scavenger of reactive dicarbonyl species (isolevuglandins), utilized extensively in research regarding oxidative stress, hypertension, and atrial fibrillation. While the free base (CAS 932-30-9) exhibits moderate aqueous solubility, the hydrochloride (HCl) salt form is frequently synthesized to enhance bioavailability, stability, and dissolution kinetics in aqueous media.

This guide provides a technical analysis of the solubility profile of **2-(Aminomethyl)phenol HCl**. It synthesizes literature data with fundamental medicinal chemistry principles to offer a robust framework for solvent selection, recrystallization, and stock solution preparation.

Physicochemical Characterization

Understanding the solubility of **2-(Aminomethyl)phenol HCl** requires analyzing its structural moieties. The molecule contains two ionizable groups: a phenolic hydroxyl group and a primary benzylic amine.

Property	Data / Descriptor	Context
Compound Name	2-(Aminomethyl)phenol Hydrochloride	Salt form of 2-HOBA
Parent CAS	932-30-9 (Free Base)	HCl salt often referenced under parent
Molecular Weight	~159.61 g/mol (HCl salt)	Free base MW is 123.15 g/mol
pKa (Amine)	~8.63 (Predicted)	Protonated at physiological pH
pKa (Phenol)	~10.0 (Predicted)	Remains neutral in acidic/neutral media
Appearance	White to beige crystalline solid	Hygroscopic tendency

The Salt Effect

The conversion of the free base to the hydrochloride salt protonates the primary amine (). This introduces a permanent positive charge, significantly increasing lattice energy and hydrophilicity. Consequently, the solubility profile shifts drastically from the lipophilic free base towards polar protic solvents.

Solubility Landscape

The following data categorizes the solubility behavior of **2-(Aminomethyl)phenol HCl** across four distinct solvent classes. Note that while specific quantitative values (

) for the salt are rare in open literature, these classifications are derived from the validated behavior of low-molecular-weight amine hydrochlorides and specific recrystallization protocols for this compound.

Solvent Compatibility Table[1]

Solvent Class	Specific Solvent	Solubility Rating	Estimated Solubility	Technical Application
Polar Protic	Water	High	> 50 mg/mL	Aqueous buffers, biological assays.
Polar Protic	Methanol	High	> 30 mg/mL	Synthesis workup, primary solvent for recrystallization.
Polar Protic	Ethanol	Moderate	10–30 mg/mL	Recrystallization (often requires heating).
Polar Aprotic	DMSO	High	> 25 mg/mL	Cryopreservation, high-conc. stock solutions.
Polar Aprotic	DMF	Moderate	~10-20 mg/mL	Alternative stock solvent if DMSO is unsuitable.
Chlorinated	DCM / Chloroform	Low	< 1 mg/mL	Liquid-liquid extraction (compound stays in aqueous phase).
Non-Polar	Hexane / Ether	Insoluble	Negligible	Anti-solvent for precipitation/crystallization.

Mechanistic Insights

- Aqueous Media:** The ionic dipole interaction between water molecules and the ammonium chloride moiety drives rapid dissolution. The solution will be slightly acidic due to the hydrolysis of the ammonium ion.

- **Recrystallization Strategy:** A common purification method involves dissolving the crude HCl salt in hot Ethanol (or Methanol) and adding Diethyl Ether or Hexane until turbidity is observed. This exploits the "High vs. Insoluble" differential between the alcohol and the non-polar anti-solvent.
- **DMSO Stability:** While soluble, care must be taken. DMSO can act as an oxidant under harsh conditions, though 2-HOBA is generally stable. Store DMSO stocks at -20°C to prevent degradation.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this validated workflow to determine the exact saturation point in a specific solvent system.

- **Preparation:** Weigh approximately 50 mg of **2-(Aminomethyl)phenol HCl** into a tared 4 mL glass vial.
- **Solvent Addition:** Add the target solvent in 100 µL increments at 25°C.
- **Agitation:** Vortex for 30 seconds after each addition. Inspect for undissolved solids.
- **Sonication:** If solids persist, sonicate for 5 minutes to ensure kinetic energy barriers are overcome.
- **Endpoint:** Record the volume () where the solution becomes optically clear.
- **Calculation:**
- **Verification:** Cool the solution to 4°C for 2 hours. If precipitation occurs, the room temperature solubility is valid, but the solution is temperature-sensitive.

Protocol B: Recrystallization for Purification

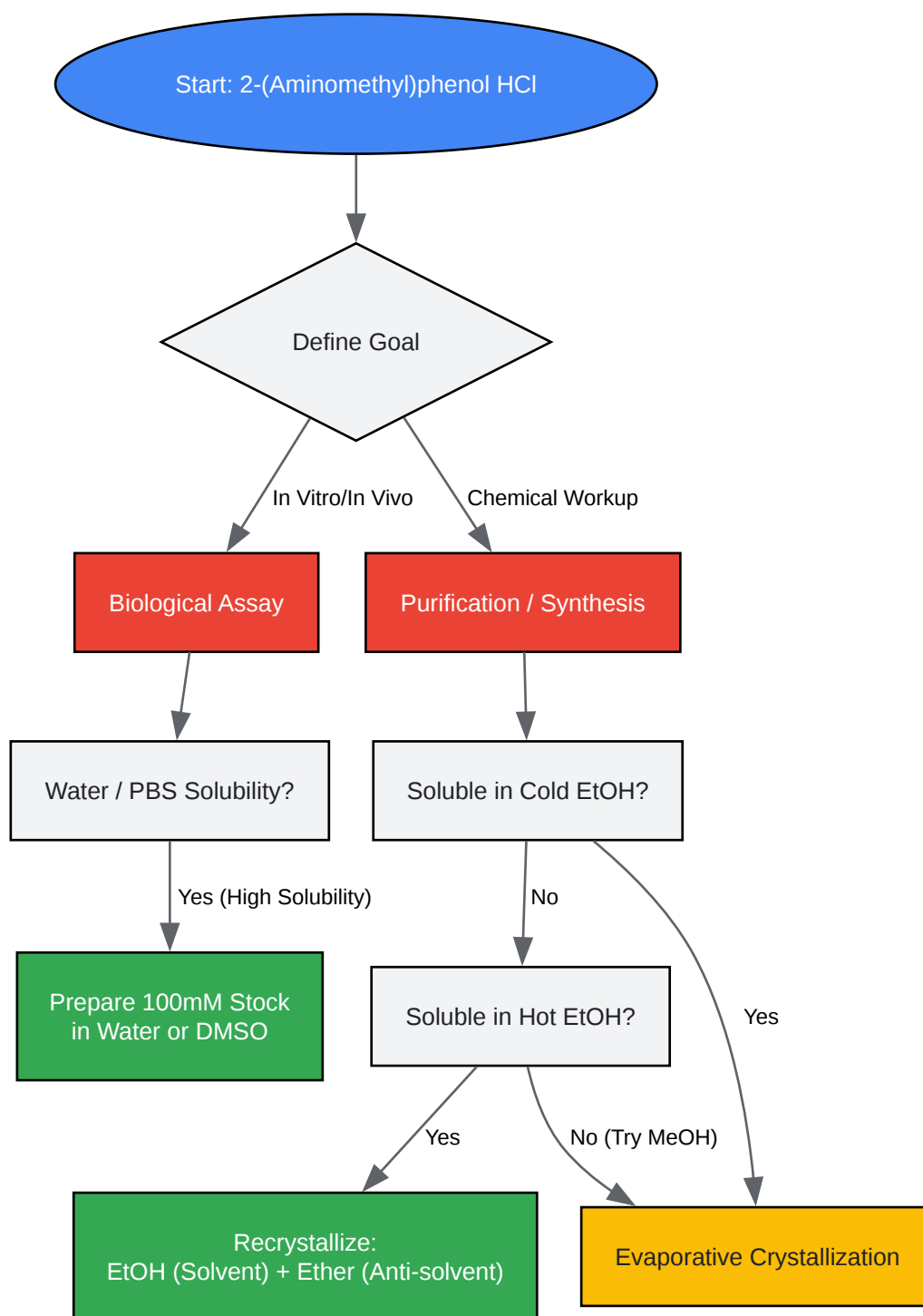
Target Purity: >98% (HPLC)

- Dissolution: Dissolve 1.0 g of crude **2-(Aminomethyl)phenol HCl** in the minimum volume of boiling Ethanol (~5-10 mL).
- Filtration: If insoluble particulates remain, filter the hot solution through a 0.45 μm PTFE syringe filter.
- Anti-Solvent Addition: Slowly add Diethyl Ether dropwise to the hot filtrate until a faint, persistent cloudiness appears.
- Clarification: Add 2-3 drops of Ethanol to restore clarity.
- Crystallization: Allow the flask to cool slowly to room temperature, then place in a refrigerator (4°C) overnight.
- Collection: Filter the white crystals via vacuum filtration and wash with cold Ether.

Visualizations

Figure 1: Solubility Screening Workflow

This decision tree guides researchers through the selection of solvents for stock preparation versus purification.

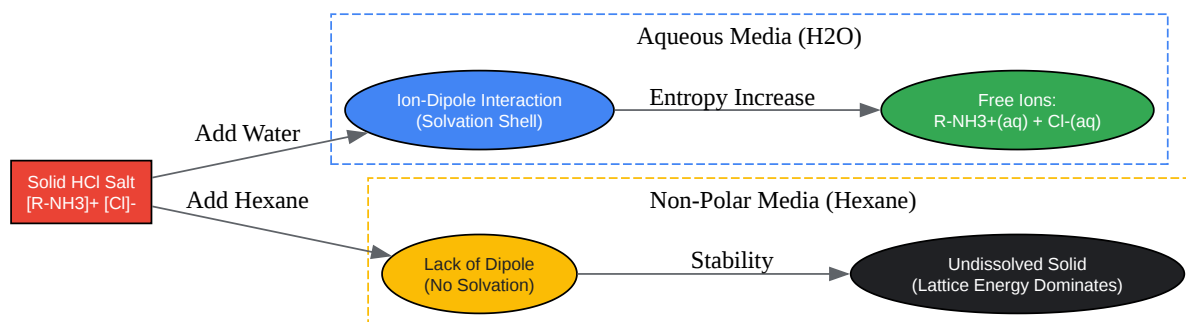


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Caption: Decision matrix for solvent selection based on experimental intent (Assay vs. Purification).

Figure 2: Dissolution Mechanism & Interactions

Visualizing the molecular interactions driving solubility in polar vs. non-polar media.



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Caption: Mechanistic comparison of dissolution in water (entropic gain) versus non-polar solvents (lattice stability).

Storage and Stability

- Solid State: Store the HCl salt at -20°C under an inert atmosphere (Nitrogen/Argon). It is hygroscopic; exposure to moisture can lead to deliquescence.
- Solution State:
 - Aqueous: Prepare fresh. The phenolic group is susceptible to oxidation over time (turning the solution brown).
 - DMSO: Stable for months at -20°C . Avoid repeated freeze-thaw cycles.

References

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- To cite this document: BenchChem. [Technical Guide: Solubility Profiling & Handling of 2-(Aminomethyl)phenol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3033810/docs#technical-guide-solubility-profiling-handling-of-2-aminomethyl-phenol-hydrochloride\]](https://www.benchchem.com/product/b3033810/docs#technical-guide-solubility-profiling-handling-of-2-aminomethyl-phenol-hydrochloride)

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